

An In-depth Technical Guide to Chromanol 293B: Structure, Properties, and Pharmacological Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Chromanol 293B*

CAS No.: *163163-24-4*

Cat. No.: *B067870*

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This guide provides a comprehensive technical overview of **Chromanol 293B**, a key pharmacological tool for researchers in cardiology, endocrinology, and epithelial transport. We will delve into its chemical identity, its mechanism of action as a potent potassium channel blocker, and provide detailed protocols for its application in experimental settings.

Chemical Identity and Physicochemical Properties

Chromanol 293B, with the IUPAC name *trans-N-[6-Cyano-3,4-dihydro-3-hydroxy-2,2-dimethyl-2H-1-benzopyran-4-yl]-N-methyl-ethanesulfonamide*, is a synthetic chromanol derivative.^[1] Its core structure is a benzopyran ring, which is characteristic of many biologically active compounds, including Vitamin E derivatives.^{[2][3]}

The molecule exists as a racemic mixture, though its biological activity is primarily attributed to the (-)-[3R,4S] enantiomer, which is significantly more potent than the (+)-[3S,4R] enantiomer.^[4] For clarity and reproducibility, researchers should consider the stereochemistry of the compound in their experimental design.

A summary of its key physicochemical properties is presented below:

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₄ S	[1]
Molecular Weight	324.39 g/mol	[1][5]
CAS Number	163163-23-3 (racemate)	[1]
163163-24-4 ((-)-[3R,4S] enantiomer)	[5]	
Appearance	White crystalline solid	[5]
Purity	≥98% (typically by HPLC)	[1]
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 20 mM).[1] Gentle warming may be required for higher concentrations in ethanol.	[1]
Storage	Store at room temperature.[1] [5] For long-term storage of solutions, -20°C for up to one month or -80°C for up to six months is recommended.	[1][5]

Mechanism of Action: A Selective IKs Potassium Channel Blocker

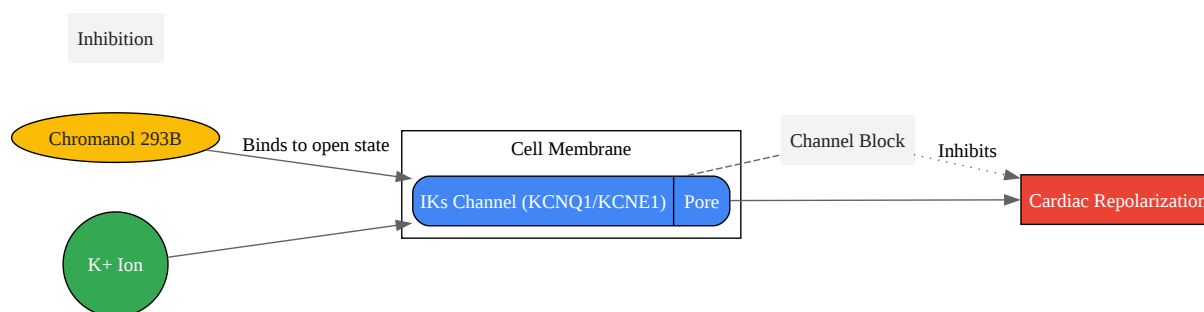
Chromanol 293B is a well-established and selective blocker of the slow component of the delayed rectifier potassium current, known as IKs.[1] This current is crucial for the repolarization phase of the cardiac action potential. The IKs channel is a heteromultimer formed by the co-assembly of the pore-forming α-subunit KCNQ1 (also known as Kv7.1 or KvLQT1) and the ancillary β-subunit KCNE1 (also known as minK).[6][7]

The blocking action of **Chromanol 293B** is state-dependent, showing a preference for the open state of the channel.[8][9] This means its inhibitory effect is more pronounced when the

channels are actively conducting potassium ions. The binding site for **Chromanol 293B** is located within the inner pore vestibule of the KCNQ1 subunit, involving the S6 transmembrane segment and the P-loop (selectivity filter).[7] Interestingly, the presence of the KCNE1 subunit enhances the blocking potency of **Chromanol 293B**. [7][9]

The (-)-[3R,4S] enantiomer is not only more potent but also exhibits a time-dependent block, a characteristic of open channel blockers.[10] This stereoselectivity underscores the specific nature of the drug-channel interaction.

Visualizing the Mechanism:



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Caption: Mechanism of IKs channel blockade by **Chromanol 293B**.

Pharmacological Profile: Selectivity and Off-Target Effects

While **Chromanol 293B** is highly selective for IKs, it is essential to be aware of its potential off-target effects, especially at higher concentrations.

- CFTR Chloride Current: **Chromanol 293B** also blocks the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride current (ICFTR) with an IC₅₀ of 19 μM.[1]

- Transient Outward Current (Ito): In canine left ventricular myocytes, **Chromanol 293B** inhibits the transient outward current (Ito) with an IC₅₀ of 38 µM.[11]
- Other Cardiac Ion Channels: At concentrations up to 30 µM, **Chromanol 293B** has been shown to have no significant effect on the rapid component of the delayed rectifier potassium current (IKr), the inward rectifier potassium current (IK1), or the L-type calcium current (ICa-L).[11][12] It also has negligible inhibitory action on hERG channels (IC₅₀ > 30 µM).

The following table summarizes the inhibitory concentrations (IC₅₀) of **Chromanol 293B** on various ion channels:

Ion Channel/Current	IC ₅₀ Value	Species/Cell Type	Source(s)
IKs (slow delayed rectifier K ⁺ current)	1-10 µM	Guinea pig, human	[1][6]
1.8 µM	Canine left ventricular myocytes	[11]	
1.36 µM ((-)-[3R,4S] enantiomer)	Recombinant human channels		
9.6 µM ((+)-[3S,4R] enantiomer)	Recombinant human channels		
ICFTR (CFTR chloride current)	19 µM	-	[1]
Ito (transient outward current)	38 µM	Canine left ventricular myocytes	[11]
hERG (KV11.1)	> 30 µM	Recombinant human channels	

Experimental Protocols and Applications

Chromanol 293B is a valuable tool for investigating the physiological and pathophysiological roles of the IKs channel in various tissues.

In Vitro Electrophysiology: Whole-Cell Patch-Clamp

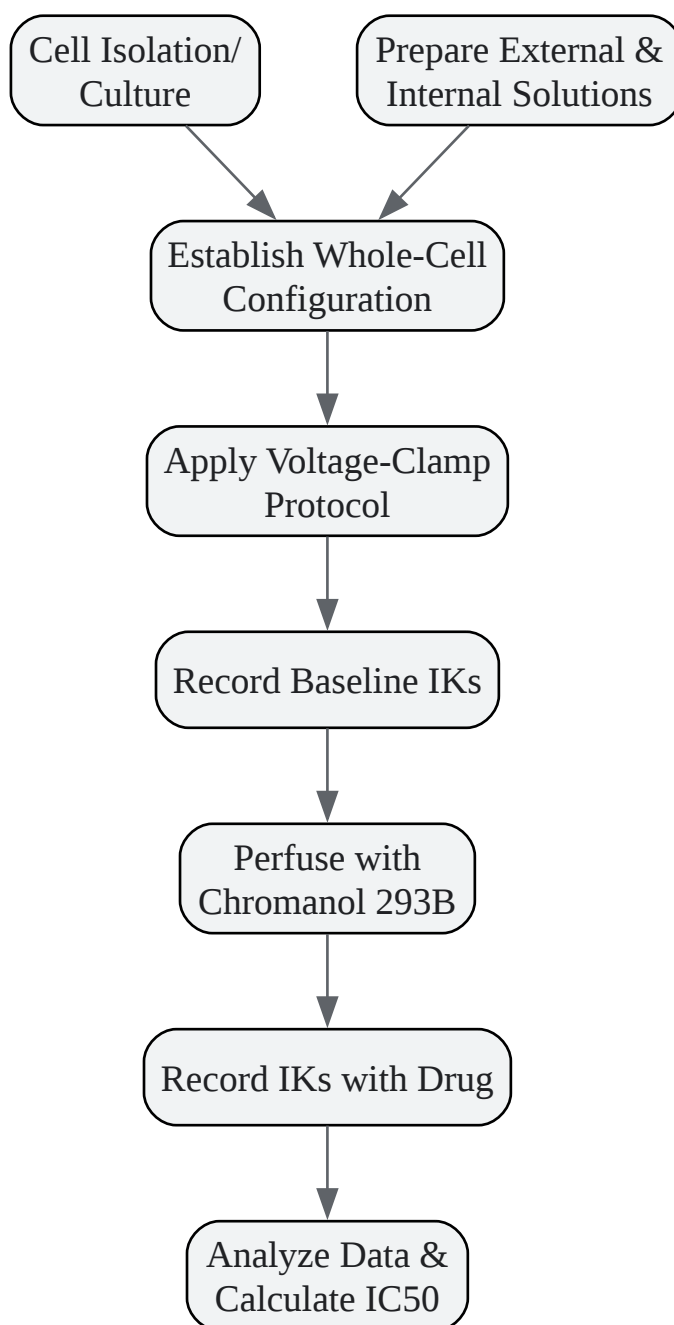
Objective: To measure the inhibitory effect of **Chromanol 293B** on IKs in isolated cardiomyocytes.

Methodology:

- Cell Preparation: Isolate ventricular myocytes from a suitable animal model (e.g., guinea pig, rabbit, or canine) using established enzymatic digestion protocols.[\[6\]](#)[\[8\]](#) Alternatively, use human iPSC-derived cardiomyocytes or cell lines stably expressing KCNQ1/KCNE1 channels (e.g., CHO or HEK293 cells).[\[4\]](#)[\[13\]](#)
- Solutions:
 - External Solution (Tyrode's solution): Containing (in mM): 140 NaCl, 5.4 KCl, 1.8 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose (pH adjusted to 7.4 with NaOH). To isolate IKs, other currents can be blocked by adding specific inhibitors (e.g., nisoldipine for I_{Ca-L}, E-4031 for I_{Kr}).[\[8\]](#)
 - Internal (Pipette) Solution: Containing (in mM): 110 K-aspartate, 20 KCl, 2 MgCl₂, 10 EGTA, 5 HEPES, 5 K₂ATP (pH adjusted to 7.2 with KOH).[\[8\]](#)
- Recording:
 - Establish a whole-cell patch-clamp configuration.
 - Hold the cell at a negative potential (e.g., -50 mV) to keep the IKs channels in a closed state.[\[6\]](#)
 - Apply depolarizing voltage steps (e.g., to +50 mV for 4 seconds) to activate the IKs channels.[\[6\]](#)
 - Record the resulting outward potassium current. The tail current upon repolarization is often used to quantify IKs.
- Drug Application:
 - Prepare stock solutions of **Chromanol 293B** in DMSO.[\[1\]](#)

- Dilute the stock solution to the desired final concentrations in the external solution immediately before use.
- Perfuse the cells with the **Chromanol 293B**-containing solution and record the currents at steady-state.
- Data Analysis:
 - Measure the amplitude of the IKs tail current before and after drug application.
 - Calculate the percentage of inhibition for each concentration.
 - Fit the concentration-response data to the Hill equation to determine the IC₅₀ value.

Visualizing the Workflow:



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Caption: Workflow for whole-cell patch-clamp analysis of **Chromanol 293B**.

In Vivo and Ex Vivo Applications

Chromanol 293B has been utilized in various animal models to investigate the role of IKs in cardiac electrophysiology and other physiological processes.

- **Cardiac Action Potential Studies:** In isolated cardiac tissues (e.g., ventricular trabeculae), **Chromanol 293B** can be used to assess the contribution of IKs to action potential duration (APD).[\[12\]](#)[\[14\]](#)
- **Renal Function:** Studies in KCNE1 knockout mice have shown that **Chromanol 293B** can mimic the renal defects observed in these animals, highlighting the role of KCNE1-regulated potassium conductance in the proximal tubule.[\[1\]](#)
- **Insulin Secretion:** **Chromanol 293B** has been shown to enhance glucose-stimulated insulin secretion and increase glucagon-like peptide-1 (GLP-1) levels in mice, suggesting a role for KCNQ1 channels in metabolic regulation.[\[15\]](#)

Broader Research Implications and Future Directions

The specificity of **Chromanol 293B** for the IKs channel makes it an invaluable pharmacological tool. Its use has been instrumental in elucidating the role of this current in cardiac repolarization and its contribution to arrhythmogenesis in the context of Long QT Syndrome.[\[14\]](#)[\[16\]](#) Beyond cardiology, the discovery of KCNQ1/KCNE channel complexes in other tissues, such as the pancreas and kidney, opens up new avenues of research where **Chromanol 293B** can be employed to probe their physiological functions.[\[1\]](#)[\[15\]](#)

Future research could focus on developing even more specific analogs of **Chromanol 293B** with improved pharmacokinetic properties for potential therapeutic applications. Additionally, its use in high-throughput screening assays could aid in the discovery of novel modulators of IKs channels.

Conclusion

Chromanol 293B is a potent and selective blocker of the IKs potassium channel, with a well-characterized mechanism of action. Its utility spans from fundamental single-channel studies to in vivo investigations of complex physiological processes. A thorough understanding of its chemical properties, pharmacological profile, and appropriate experimental application is crucial for obtaining reliable and reproducible data. This guide provides the necessary technical foundation for researchers to effectively utilize **Chromanol 293B** in their scientific endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Chromanol 293B: Structure, Properties, and Pharmacological Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067870/docs#an-in-depth-technical-guide-to-chromanol-293b-structure-properties-and-pharmacological-applications]

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